

Comprehensive Disposal Guide: N-(3-Fluoro-4-methylphenyl)acetamide[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *n*-(3-Fluoro-4-methylphenyl)acetamide

CAS No.: 458-10-6

Cat. No.: B1614770

[Get Quote](#)

Executive Summary & Chemical Profile

N-(3-Fluoro-4-methylphenyl)acetamide (CAS: 458-10-6) is a halogenated organic amide commonly used as an intermediate in pharmaceutical synthesis. Proper disposal is critical due to its potential for acute toxicity and environmental persistence associated with halogenated compounds.

This guide provides a self-validating protocol for the safe containment, labeling, and disposal of this substance, strictly adhering to RCRA (Resource Conservation and Recovery Act) standards and GHS (Globally Harmonized System) safety protocols.

Chemical Identity & Physical Properties

Property	Detail
Chemical Name	N-(3-Fluoro-4-methylphenyl)acetamide
Synonyms	3'-Fluoro-4'-methylacetanilide; Acetamide, N-(3-fluoro-4-methylphenyl)-
CAS Number	458-10-6
Molecular Formula	C ₉ H ₁₀ FNO
Molecular Weight	167.18 g/mol
Physical State	Solid (Pale-yellow to yellow-brown powder)
Solubility	Low in water; Soluble in DMSO, Methanol, Ethanol
Hazard Class	Irritant (Skin/Eye/Respiratory); Acute Toxicity (Oral)

Hazard Assessment (GHS Classification)

Before handling waste, you must validate the specific hazards to select appropriate Personal Protective Equipment (PPE).

Hazard Category	GHS Code	Hazard Statement
Acute Toxicity (Oral)	H302	Harmful if swallowed.[1][2]
Skin Corrosion/Irritation	H315	Causes skin irritation.[1][2][3]
Eye Damage/Irritation	H319	Causes serious eye irritation. [1][2][3][4]
STOT - Single Exposure	H335	May cause respiratory irritation.[1][2][3]

Critical Safety Directive: As a halogenated compound (containing Fluorine), incineration of this waste can generate hydrofluoric acid (HF). It must be segregated from non-halogenated organic waste to ensure the disposal facility uses scrubbers during incineration.

Personal Protective Equipment (PPE) Matrix

Effective protection relies on creating a barrier against particulate inhalation and dermal contact.

- Respiratory: NIOSH-approved N95 particulate respirator (minimum) if handling powder outside a fume hood.
- Dermal: Nitrile rubber gloves (minimum thickness 0.11 mm). Double-gloving recommended for solutions in penetrating solvents (e.g., DMSO).
- Ocular: Chemical safety goggles (ANSI Z87.1 compliant).
- Body: Lab coat with extended cuffs; closed-toe chemically resistant shoes.

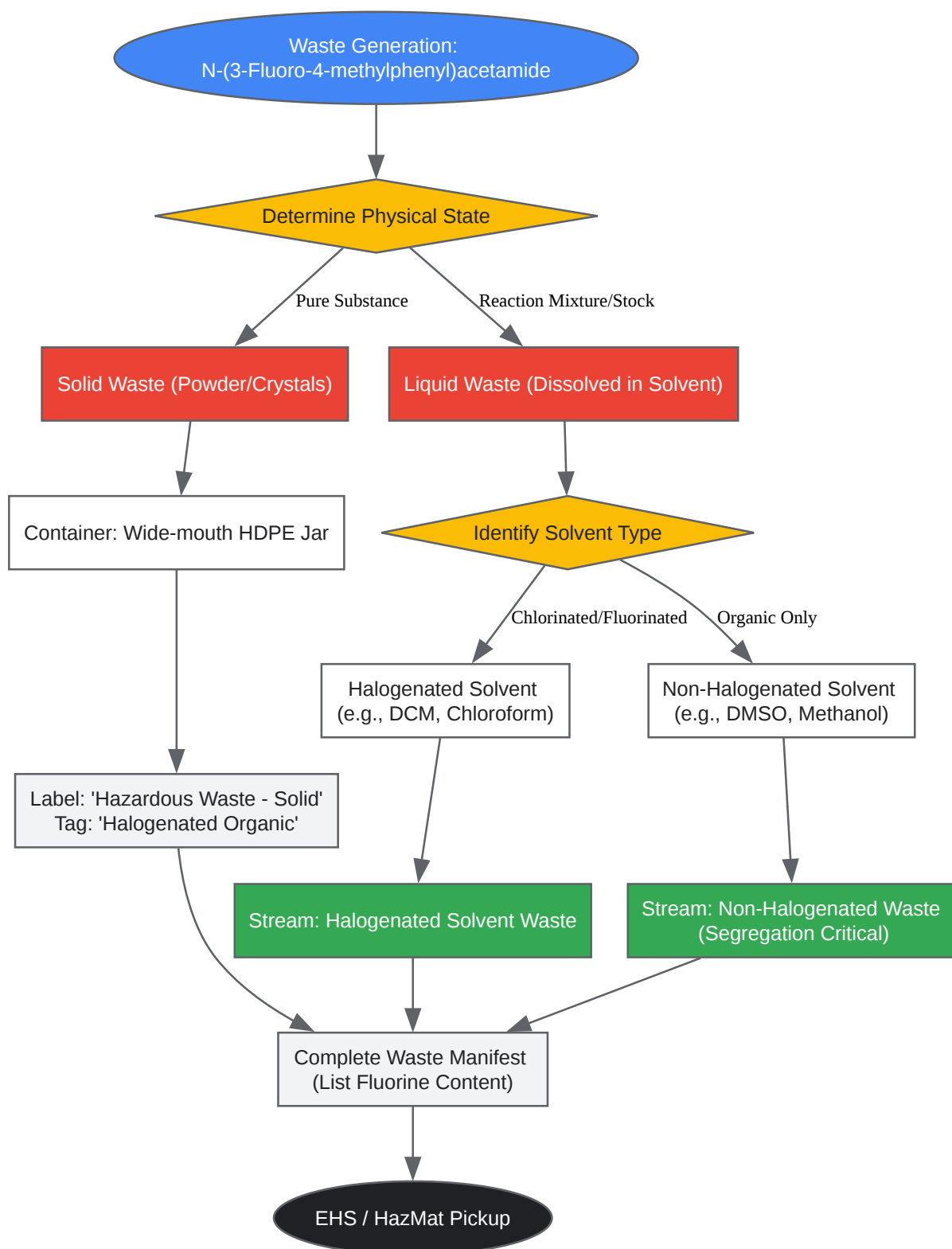
Disposal Workflow & Segregation Protocol

The disposal pathway depends heavily on the physical state of the waste (Solid vs. Liquid Solution).

Logic for Segregation

- Halogen Content: The presence of the Fluorine atom classifies this strictly as Halogenated Organic Waste.
- Incineration Requirement: This compound must be destroyed via high-temperature incineration with flue gas cleaning (to neutralize HF).

DOT Diagram: Waste Decision Tree



[Click to download full resolution via product page](#)

Figure 1: Decision logic for segregating **N-(3-Fluoro-4-methylphenyl)acetamide** waste based on physical state and solvent matrix.

Step-by-Step Disposal Procedures

A. Solid Waste (Pure Compound)

- Containment: Transfer waste into a wide-mouth High-Density Polyethylene (HDPE) jar. Avoid glass if possible to prevent breakage during transport.
- Labeling: Affix a hazardous waste tag.
 - Constituents: Write "**N-(3-Fluoro-4-methylphenyl)acetamide** (100%)".
 - Hazard Checkbox: Mark "Toxic" and "Irritant".
- Storage: Keep container tightly closed in a Satellite Accumulation Area (SAA). Secondary containment is required.[5]

B. Liquid Waste (Solutions)

- Compatibility Check: Ensure the receiving waste carboy is compatible with the solvent (e.g., do not put DMSO solutions in containers with incompatible oxidizers).
- Segregation:
 - Scenario 1 (Halogenated Solvent): If dissolved in Dichloromethane (DCM) or Chloroform, pour into the Halogenated Waste carboy.
 - Scenario 2 (Non-Halogenated Solvent): If dissolved in Methanol or DMSO, regulations vary.
 - Best Practice: Due to the fluorine on the solute, many institutions require this to be placed in the Halogenated Waste stream to ensure proper incineration. Check your local EHS guidelines. If the concentration is <1%, some facilities allow Non-Halogenated disposal, but defaulting to Halogenated is safer.
- Rinsing: Triple-rinse empty stock vials with a compatible solvent. Add rinsate to the liquid waste container. Deface the label on the empty vial and dispose of it as glass trash (if not P-

listed) or chemically contaminated debris.

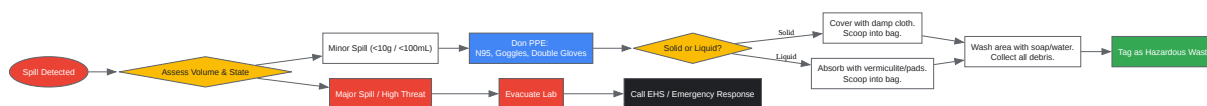
Spill Management & Emergency Response

In the event of a spill, immediate containment prevents environmental contamination and personnel exposure.

Spill Response Protocol

- Evacuate & Ventilate: Clear the immediate area. If the spill is powder, turn off fans that might disperse dust.
- PPE Up-Level: Wear N95 mask, double nitrile gloves, and safety goggles.
- Containment:
 - Solid Spill: Do NOT dry sweep (creates dust). Cover with a damp paper towel or use a HEPA-filtered vacuum dedicated to chemical cleanup.
 - Liquid Spill: Surround with absorbent pads or vermiculite.
- Decontamination: Clean the surface with soap and water. Collect all cleanup materials (pads, towels, gloves) into a heavy-duty plastic bag.
- Disposal: Label the bag as "Hazardous Waste Debris (Contaminated with Fluorinated Acetamide)" and process as solid hazardous waste.

DOT Diagram: Spill Response Logic



[Click to download full resolution via product page](#)

Figure 2: Workflow for assessing and mitigating spills of **N-(3-Fluoro-4-methylphenyl)acetamide**.

Regulatory Framework & Compliance

Adherence to these regulations ensures legal compliance and environmental stewardship.

- RCRA (USA): While not explicitly P-listed or U-listed, this chemical exhibits toxicity characteristics. Under 40 CFR 262.11, the generator must determine if the waste is hazardous. Due to GHS toxicity and the presence of halogen, it is managed as Non-RCRA Regulated Hazardous Waste (in some states) or Characteristic Waste, requiring incineration.
- EPA Waste Code: If not specifically listed, use the generic code for the solvent mixture (e.g., F002 for halogenated solvents) or a state-specific code for toxic organic solids.
- Sewer Disposal: **STRICTLY PROHIBITED**. Do not pour down the drain. The fluorinated nature makes it difficult for municipal water treatment plants to degrade.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 2345118, 2-chloro-**N-(3-fluoro-4-methylphenyl)acetamide**. [Note: Structural analog used for property estimation where specific data is absent]. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. 29 CFR 1910.1200(g). Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). Hazardous Waste Generators: Managing Your Waste. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Acetamide, N-(3-fluoro-4-hydroxyphenyl)- | C₈H₈FN₂O₂ | CID 3014069 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. fishersci.com [fishersci.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. campusoperations.temple.edu [campusoperations.temple.edu]
- To cite this document: BenchChem. [Comprehensive Disposal Guide: N-(3-Fluoro-4-methylphenyl)acetamide[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1614770/docs#comprehensive-disposal-guide-n-3-fluoro-4-methylphenyl-acetamide-1>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check